

Sulphur Blue 10 environmental profile vs azo dyes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

[Get Quote](#)

Azo Dyes: Environmental and Toxicity Profile

The table below summarizes key experimental findings on the toxicity and environmental impact of various azo dyes, which constitute a major class of synthetic dyes [1] [2].

Dye Name	Test Organism/System	Effect/Endpoint	Experimental Value	Key Finding
Direct Blue 15 [3]	Microalgae (<i>Pseudokirchneriella subcapitata</i>)	Growth Inhibition (IC50)	15.99 mg L ⁻¹	Significant toxicity to a primary producer.
	Cladoceran (<i>Ceriodaphnia dubia</i>)	Lethality (LC50)	450 mg L ⁻¹	Toxicity to a primary consumer.
	Zebrafish (<i>Danio rerio</i>)	Developmental deformities	Observed at 100-500 mg L ⁻¹	Caused yolk sac edema, curved tail, and skeletal deformations in larvae.

Dye Name	Test Organism/System	Effect/Endpoint	Experimental Value	Key Finding
Disperse Red 1 [4]	Cladoceran (<i>Daphnia similis</i>)	Chronic toxicity (Most sensitive endpoint)	Proposed PNEC*: 60 ng L ⁻¹	Suggests potential risk to freshwater biota at very low concentrations.
Various Azo Dyes (General) [5] [6]	Humans / Mammalian Models	Genotoxicity, Carcinogenicity	-	Metabolites like aromatic amines can form DNA adducts, leading to chromosomal abnormalities and cancer.
Textile Effluents (General) [2]	Aquatic Ecosystems	Reduces Dissolved Oxygen (BOD, COD*)	-	Alters water chemistry, reduces light penetration, and harms aquatic life.

PNEC: Predicted No-Effect Concentration; BOD: Biological Oxygen Demand; *COD: Chemical Oxygen Demand

Detailed Experimental Protocols

The data in the table above was generated using standardized ecotoxicological and analytical methods. Here are detailed protocols for the key experiments cited.

1. Protocol for Acute and Chronic Aquatic Toxicity Testing [3] [4] This methodology is used to determine effects (like growth inhibition or lethality) on organisms such as microalgae, cladocerans, and zebrafish embryos.

- **Test Organisms:** Species from different trophic levels are used, including the microalgae *Pseudokirchneriella subcapitata* (primary producer), the cladoceran *Ceriodaphnia dubia* or *Daphnia similis* (primary consumer), and embryos of the zebrafish *Danio rerio* (secondary consumer).
- **Exposure Conditions:**

- Organisms are exposed to a range of dye concentrations in a controlled laboratory setting.
- Tests are conducted under standardized temperature, light, and pH conditions for a specified duration (e.g., 48-96 hours).
- **Endpoint Measurements:**
 - **Algae:** Biomass or cell count is measured to calculate growth inhibition (IC50).
 - **Cladocerans:** Mortality is recorded for acute lethality (LC50), or reproduction (number of offspring) is monitored for chronic toxicity.
 - **Zebrafish:** Embryos are observed for sublethal effects like developmental deformities, yolk sac edema, and heartbeat rate after 96-144 hours post-fertilization (hpf).
- **Data Analysis:** Dose-response curves are plotted to determine the concentration causing a 50% effect (EC50/IC50/LC50).

2. Protocol for Biodegradation and Metabolite Analysis [1] [7] This protocol assesses how microorganisms break down dye molecules and identifies the potentially toxic breakdown products.

- **Microbial Cultivation:** Specific bacterial strains (e.g., *Sphingomonas melonis*, *Pseudomonas sp.*) or a commercial consortium are cultivated in a mineral salt medium.
- **Dye Decolorization:** The azo dye is added as the sole carbon source or with a co-substrate. Cultures are incubated aerobically or anaerobically with shaking.
- **Monitoring:** Dye decolorization is monitored over 24-144 hours by measuring the decrease in absorbance at the dye's maximum visible wavelength using a spectrophotometer.
- **Metabolite Identification:** Advanced techniques like **Liquid Chromatography/Time-of-Flight/Mass Spectrometry (LC/TOF/MS)** and **FT-IR spectroscopy** are used to identify the structures of metabolic intermediates, such as sulfonated aromatic amines [7] [8].

3. Protocol for Genotoxicity Assessment [5] [6] These tests evaluate the potential of a dye or its metabolites to cause genetic damage.

- **In vivo Studies:** Laboratory animals (e.g., rats, mice) are exposed to the dye via feeding or injection. Tissues are later examined for chromosomal abnormalities or tumor formation.
- **In vitro Studies:** Bacterial assays (e.g., Ames test) or mammalian cell cultures are exposed to the dye. Metabolic activation systems (like S9 liver enzymes) are often included to simulate mammalian metabolism.
- **Endpoint Analysis:** Measures of DNA damage, such as the formation of DNA adducts (covalent bonds between metabolites and DNA) or increases in reverse mutations, are quantified.

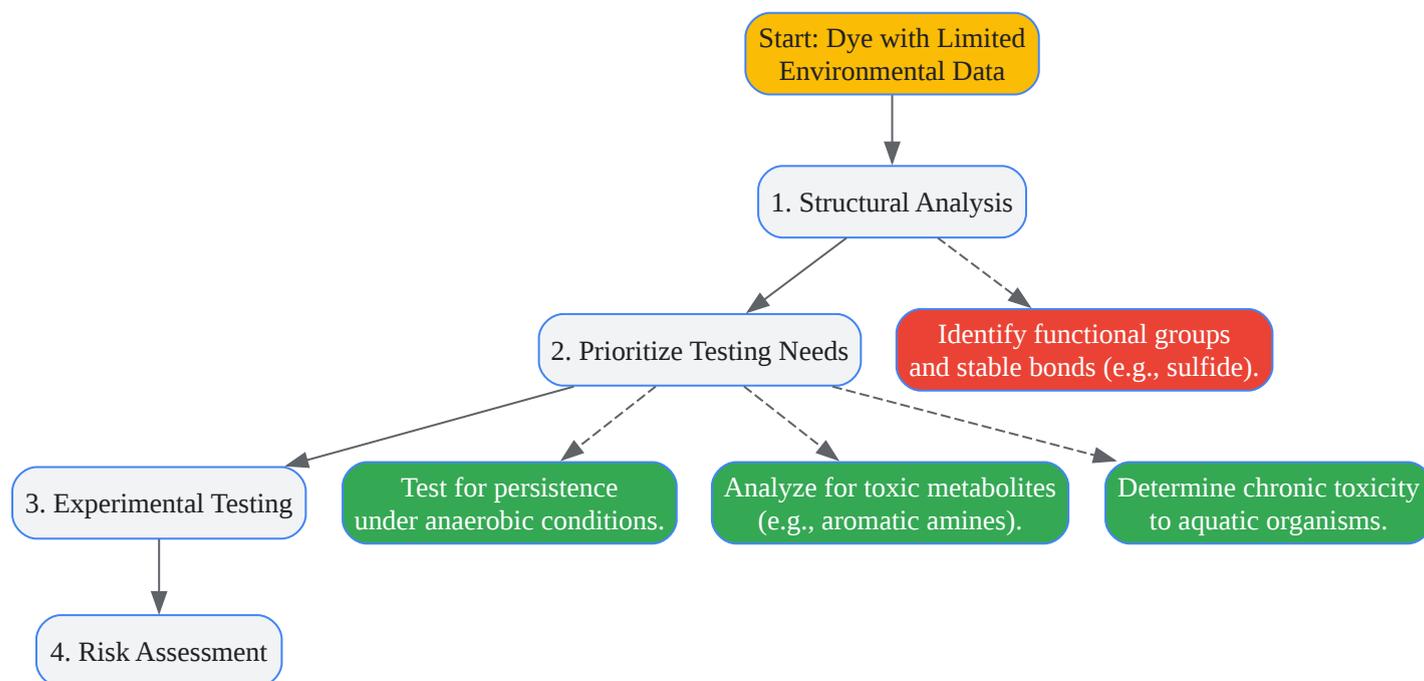
The Data Gap for Sulphur Blue 10

The search results reveal a clear lack of publicly available scientific studies on the environmental profile of **Sulphur Blue 10**.

- The one source that identifies **Sulphur Blue 10** provides only its basic chemical properties and application uses, with **no experimental data on its ecotoxicity, biodegradability, or formation of hazardous metabolites** [9].
- In contrast, azo dyes have been extensively researched, with a robust body of evidence detailing their toxic effects, persistence, and degradation pathways [3] [1] [5].

A Path Forward for Research

Given the data gap, the following workflow outlines a potential approach to develop the environmental profile for a dye like **Sulphur Blue 10**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Azo dyes degradation by microorganisms – An efficient and sustainable approach - PMC [pmc.ncbi.nlm.nih.gov]
2. Degradation of Synthetic Azo Dyes of Textile Industry: a Sustainable Approach Using Microbial Enzymes | Water Conservation Science and Engineering [link.springer.com]
3. Exposure to the azo Direct blue 15 produces dye effects on... toxic [pubmed.ncbi.nlm.nih.gov]
4. Occurrence and risk assessment of an azo - The case of Disperse... dye [researchportal.hw.ac.uk]
5. Hues of risk: investigating genotoxicity and environmental of... impacts [pubmed.ncbi.nlm.nih.gov]
6. sciencedirect.com/topics/chemistry/ azo - dye [sciencedirect.com]
7. Transcriptomic Analysis of Degradative Pathways for Azo Acid... Dye [pmc.ncbi.nlm.nih.gov]
8. sciencedirect.com/science/article/abs/pii/S0043135418302665 [sciencedirect.com]
9. | 1327-62-4 Sulphur Blue 10 [chemicalbook.com]

To cite this document: Smolecule. [Sulphur Blue 10 environmental profile vs azo dyes]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1824109#sulphur-blue-10-environmental-profile-vs-azo-dyes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com